

4-Methylhistamine hydrochloride solubility in DMSO and PBS

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Compound of Interest

Compound Name: 4-Methylhistamine hydrochloride

Cat. No.: B3156904

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Technical Support Center: 4-Methylhistamine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and experimental use of **4-Methylhistamine hydrochloride**.

Solubility Data

The solubility of **4-Methylhistamine hydrochloride** can vary between batches and is influenced by factors such as temperature and the purity of the solvent. The following table summarizes solubility data from various suppliers.

| Solvent | Concentration (mg/mL) | Concentration (mM) | Notes |
|--------------|--------------------------------------|---------------------|--|
| DMSO | 20 mg/mL[1][2] | ~100.96 mM | Warming and ultrasonication may be required to achieve complete dissolution. [3] Use freshly opened DMSO as it is hygroscopic. |
| PBS (pH 7.2) | 10 mg/mL[1][2] | ~50.48 mM | Ensure the pH of the PBS is 7.2 for optimal solubility. |
| Water | Up to 125 mg/mL[3] or 246.8 mg/mL[4] | ~631 mM or ~1245 mM | Ultrasonic assistance may be necessary.[3] |

Molecular Weight of 4-Methylhistamine dihydrochloride is approximately 198.1 g/mol .

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **4-Methylhistamine hydrochloride**?

A1: Based on the desired solvent and concentration, weigh the appropriate amount of **4-Methylhistamine hydrochloride** powder.

- For DMSO stock solutions: Add the desired volume of fresh DMSO. To aid dissolution, you can warm the solution gently (e.g., at 37°C) and use an ultrasonic bath.[3]
- For PBS (pH 7.2) stock solutions: Add the appropriate volume of PBS (pH 7.2). Ensure the compound is fully dissolved before use. It is recommended to prepare fresh aqueous solutions daily.
- For Water stock solutions: Add the required volume of purified water. Sonication can aid in dissolving the compound.[3] For cell-based assays, it is recommended to filter-sterilize the aqueous stock solution through a 0.22 µm filter before use.

Q2: How should I store **4-Methylhistamine hydrochloride** and its stock solutions?

A2:

- Solid Form: Store the solid powder at -20°C for long-term stability (≥ 4 years).[1]
- Stock Solutions:
 - DMSO stock solutions: Aliquot and store at -80°C for up to 6 months, or at -20°C for up to 1 month.[3] Avoid repeated freeze-thaw cycles.
 - Aqueous (PBS or water) stock solutions: It is highly recommended to prepare these solutions fresh on the day of use. If short-term storage is necessary, store at 2-8°C for no longer than 24 hours.

Q3: Can I use **4-Methylhistamine hydrochloride** for in vivo studies?

A3: Yes, **4-Methylhistamine hydrochloride** has been used in various in vivo animal models. [5] The route of administration (e.g., intraperitoneal, intravenous) and the formulation will depend on the specific experimental design.[3][5] A common in vivo formulation may involve dissolving the compound in a vehicle such as saline.

Troubleshooting Guide

| Issue | Possible Cause | Suggested Solution |
|---|--|--|
| Compound is not fully dissolving in DMSO. | - The concentration is too high. - The DMSO is old or has absorbed water. - Insufficient agitation. | - Try warming the solution at 37°C and using an ultrasonic bath. [3]- Use a fresh, unopened bottle of anhydrous DMSO. - Vortex the solution for a longer period. |
| Precipitation observed in aqueous solution. | - The solubility limit in the aqueous buffer has been exceeded. - The pH of the buffer is incorrect. | - Prepare a more dilute solution. - Ensure the pH of your PBS is 7.2. - Consider preparing the stock solution in DMSO and then diluting it into your aqueous experimental medium. Ensure the final DMSO concentration is low and compatible with your assay. |
| Inconsistent experimental results. | - Degradation of the compound due to improper storage or multiple freeze-thaw cycles. - Inaccurate pipetting. | - Prepare fresh stock solutions from the solid powder. - Aliquot stock solutions to avoid repeated freeze-thaw cycles. [3]- Calibrate your pipettes regularly. |

Experimental Protocols & Methodologies

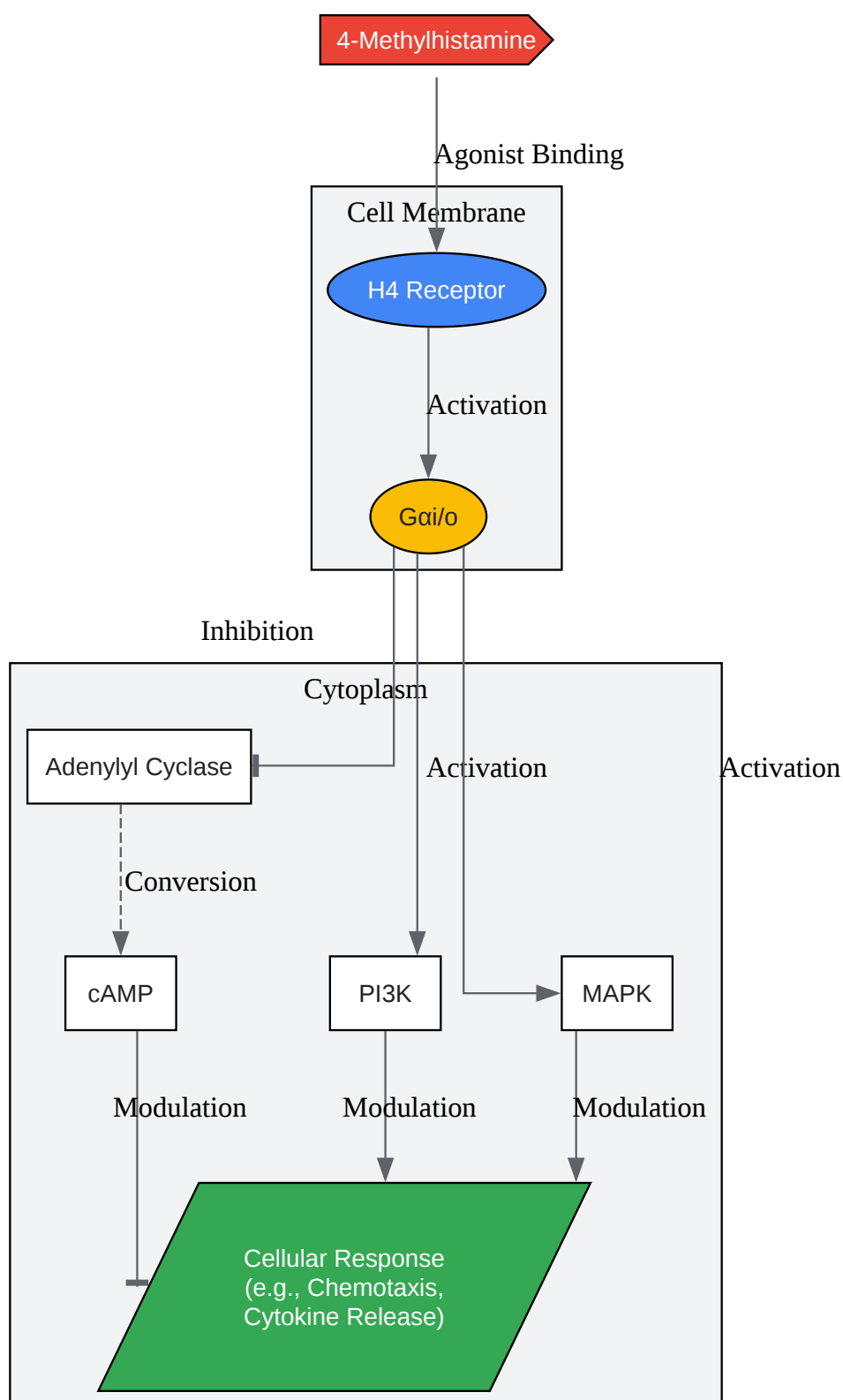
Protocol 1: Preparation of a 10 mM Stock Solution in PBS (pH 7.2)

- Weighing: Accurately weigh 1.981 mg of **4-Methylhistamine hydrochloride** powder.
- Dissolving: Add 1 mL of sterile PBS (pH 7.2) to the powder.
- Mixing: Vortex the solution until the solid is completely dissolved. If needed, briefly sonicate the vial.

- Use: Use the solution fresh for your experiment. For cell culture, sterile filter the solution using a 0.22 μ m syringe filter.

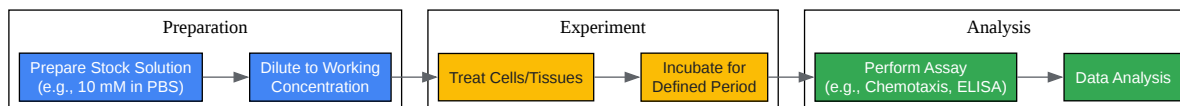
Signaling Pathway and Experimental Workflow

4-Methylhistamine is a potent and selective agonist for the histamine H4 receptor (H4R), which is a G-protein coupled receptor (GPCR). The activation of H4R is primarily coupled to the G α i/o subunit, leading to the inhibition of adenylyl cyclase and a decrease in intracellular cAMP levels. Downstream signaling can also involve the activation of pathways such as PI3K and MAPK, ultimately modulating immune cell responses.



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Caption: Histamine H4 Receptor Signaling Pathway.



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Caption: General Experimental Workflow.

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